

Technical Support Center: Synthesis of 2-Amino-4-(methoxycarbonyl)benzoic acid

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Compound of Interest

Compound Name:	2-Amino-4-(methoxycarbonyl)benzoic acid
Cat. No.:	B105353

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for the synthesis of **"2-Amino-4-(methoxycarbonyl)benzoic acid,"** a key intermediate for researchers, scientists, and professionals in drug development.

Alternative Synthetic Routes: An Overview

Two primary synthetic routes are proposed for the laboratory-scale synthesis of **2-Amino-4-(methoxycarbonyl)benzoic acid.** The selection of a route may depend on the availability of starting materials, desired yield, and scalability.

Route 1: Reduction followed by Selective Hydrolysis

This route begins with the commercially available dimethyl 2-nitroterephthalate. The nitro group is first reduced to an amine, followed by the selective hydrolysis of one of the two methyl ester groups.

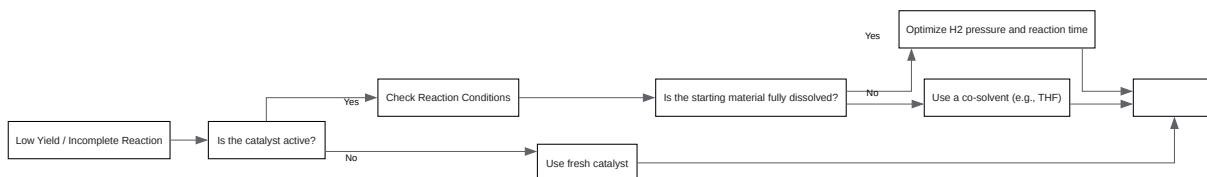
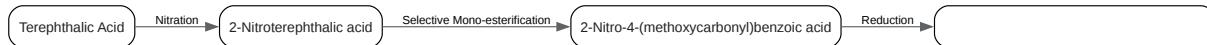


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Caption: Synthetic pathway for Route 1.

Route 2: Nitration, Esterification, and Reduction

This alternative route starts from terephthalic acid, involving nitration, selective mono-esterification, and subsequent reduction of the nitro group.



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